Protocol for BMS-911172 administration in Chung model of neuropathy

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Compound of Interest

Compound Name: *BMS-911172*

Cat. No.: *B1192344*

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Application Note: Protocol for **BMS-911172** Administration in the Chung Model of Neuropathic Pain

Executive Summary & Mechanism of Action

BMS-911172 is a potent, selective, and brain-penetrant inhibitor of Adaptor-associated Kinase 1 (AAK1).[1][2][3][4][5] Unlike traditional ion channel blockers (e.g., Nav1.7 inhibitors), **BMS-911172** operates via a novel mechanism regulating clathrin-mediated endocytosis (CME).[1]

- Mechanism: AAK1 phosphorylates the

  subunit of the AP-2 complex, a critical step in cargo sorting for endocytosis. In neuropathic pain states, AAK1 inhibition reduces the trafficking of excitatory receptors and synaptic vesicle recycling in the dorsal horn of the spinal cord, thereby dampening central sensitization and "wind-up" phenomena.

- Model Relevance: The Chung (L5/L6 Spinal Nerve Ligation) model induces robust mechanical allodynia and thermal hyperalgesia.[1] **BMS-911172** has demonstrated efficacy comparable to Gabapentin in this model, making it a critical tool for studying non-opioid analgesia pathways.[1]

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Compound Profile & Formulation

Compound Identity:

- Name: **BMS-911172**
- Target: AAK1 (ICngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

  12 nM)[1][3][4][5][6]
- Molecular Weight: 339.34 g/mol [1]
- Solubility: Low at neutral pH (0.60 mg/mL at pH 7.4); Moderate at acidic pH (5.85 mg/mL at pH 1).[1]

Formulation Protocol (Suspension for S.C. Dosing): Given the high efficacy dose (60 mg/kg) and limited solubility, a stable suspension is required for consistent bioavailability.[1]

Component	Concentration	Function
BMS-911172	6 mg/mL	Active Pharmaceutical Ingredient (API)
Methylcellulose (MC)	0.5% (w/v)	Suspending Agent (prevents sedimentation)
Tween 80	0.1% (v/v)	Surfactant (improves wetting)
Water for Injection	q.s.[1]	Vehicle base

Preparation Steps:

- Weighing: Calculate the required amount of **BMS-911172** based on a 10 mL/kg dosing volume (e.g., for 10 rats @ 250g, total mass = 2.5 kg. Total vol = 25 mL.[1] Total drug = 150 mg).[1]
- Wetting: Add the weighed powder to a mortar. Add Tween 80 and a small volume of 0.5% MC solution. Triturate thoroughly to form a smooth paste.[1]

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- Dilution: Gradually add the remaining 0.5% MC solution while stirring continuously to achieve the final volume.
- Sonication: Sonicate for 10–15 minutes to ensure uniform particle dispersion.
- Storage: Prepare fresh daily. Protect from light.[1][7]

Experimental Workflow: The Chung Model (SNL)

The Spinal Nerve Ligation (SNL) model involves the tight ligation of the L5 and L6 spinal nerves, isolating the L4 nerve as the source of neuropathic input.

A. Surgical Timeline



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Caption: Timeline for **BMS-911172** evaluation in SNL rats. Critical randomization occurs post-baseline to ensure equal injury severity across groups.[1]

B. Surgical Procedure (Abbreviated Standard)

- Anesthesia: Isoflurane (2-3%).[1]
- Incision: Midline incision at L4-S2 level.
- Isolation: Expose the left paraspinal muscles and remove the L6 transverse process to visualize L4, L5, and L6 spinal nerves.
- Ligation: Tightly ligate L5 and L6 nerves with 6-0 silk suture.[1] Crucial: Avoid damaging the L4 nerve.[1]
- Closure: Suture muscle and skin layers.[1]

Administration & Assessment Protocol

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Dosing Regimen:

- Route: Subcutaneous (S.C.) – Preferred for sustained absorption and efficacy in this class.
- Dose:60 mg/kg (Efficacy Dose).[1][4][8]
- Vehicle Control: 0.5% Methylcellulose / 0.1% Tween 80.[1]
- Positive Control: Gabapentin (100 mg/kg, I.P. or P.O.).[1]

Behavioral Assays: Perform assays in the following order to minimize stress interference.

1. Mechanical Allodynia (Von Frey Test):

- Principle: Assess the paw withdrawal threshold (PWT) using calibrated filaments.[1]
- Timing: Measure at Baseline (pre-dose), 1 hour, 3 hours, and 6 hours post-dose.
- Method: Up-Down method (Dixon).[1]
- Endpoint: 50% Withdrawal Threshold (g). SNL rats typically drop from >15g (naive) to <4g (injured).[1] Efficacy is defined as a return toward >10g.[1]

2. Thermal Hyperalgesia (Hargreaves Test):

- Principle: Measure latency to withdraw paw from a radiant heat source.
- Timing: Perform 30 mins after Von Frey at each time point.
- Endpoint: Withdrawal Latency (seconds).

Data Analysis & Expected Results

Signaling Pathway Visualization:

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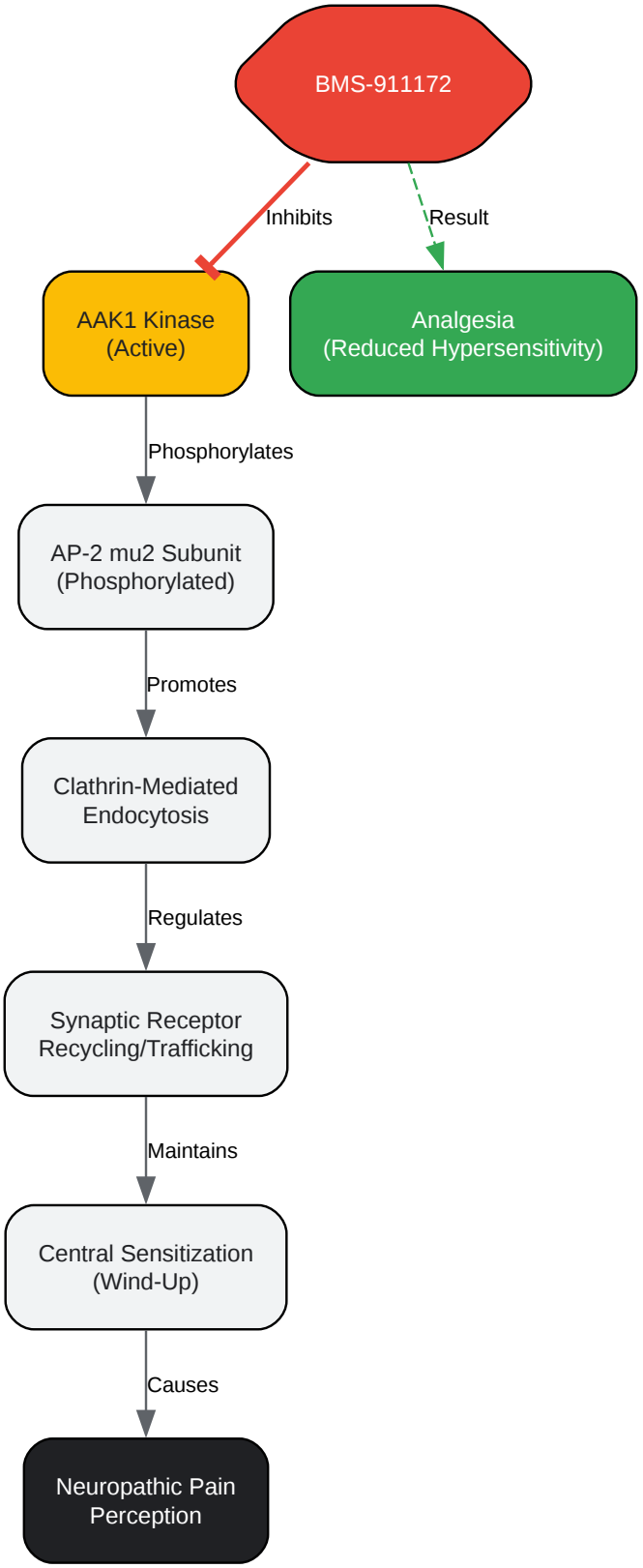

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Caption: **BMS-911172** inhibits AAK1, blocking mu2 phosphorylation and disrupting the endocytic trafficking required to maintain central sensitization.[1]

Expected Quantitative Outcomes:

Group	Dose	Route	Baseline PWT (g)	1h Post-Dose PWT (g)	3h Post-Dose PWT (g)	Efficacy (% MPE)
Vehicle	-	S.C.	2.5 ± 0.5	2.6 ± 0.4	2.8 ± 0.6	~0%
BMS-911172	60 mg/kg	S.C.	2.4 ± 0.3	10.5 ± 1.2	12.1 ± 1.5	~80%
Gabapentin	100 mg/kg	I.P.	2.5 ± 0.4	11.0 ± 1.0	8.5 ± 1.2	~85%

Note: PWT = Paw Withdrawal Threshold.[1] MPE = Maximum Possible Effect.[1]

Troubleshooting & Self-Validation

- Solubility Issues: If the suspension clogs the needle (25G recommended), increase the Tween 80 concentration to 0.5% or switch to a larger gauge (23G). Ensure thorough sonication.[1]
- Lack of Efficacy:
  - Check Surgery: If baseline PWT is >6g, the ligation was likely too loose. Exclude these animals.
  - Check pH: **BMS-911172** solubility is pH-dependent.[1] Ensure the vehicle is neutral; if the compound was dissolved in acid first, ensure it didn't precipitate upon buffering.
- Sedation: AAK1 inhibitors generally show a good therapeutic window, but always perform a Rotarod test to ensure analgesia is not confounded by motor impairment. **BMS-911172** at 60 mg/kg S.C. is reported to have no motor side effects.[1][4]

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